

# Thiolane-2,5-dione: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Thiolane-2,5-dione

Cat. No.: B1594186

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CAS Number: 3194-60-3 Synonyms: Thiosuccinic anhydride, Dihydro-2,5-thiophenedione

This technical guide provides a comprehensive overview of the chemical and physical properties of **Thiolane-2,5-dione**, alongside available experimental data and potential research applications. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Core Properties and Data

**Thiolane-2,5-dione** is a heterocyclic compound that serves as a versatile building block in organic synthesis.<sup>[1]</sup> It is recognized for its role in the preparation of various sulfur-containing molecules, particularly in the pharmaceutical and agrochemical industries.<sup>[1]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **Thiolane-2,5-dione** is presented in the table below. This data is compiled from various chemical databases and literature sources.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>4</sub> O <sub>2</sub> S	[2]
Molecular Weight	116.134 g/mol	[2]
Melting Point	29-30 °C	[1]
Boiling Point	144.4 °C at 760 mmHg	[1]
Density	1.43 g/cm <sup>3</sup>	[1]
Refractive Index	1.576	[1]
Flash Point	48.8 °C	[1]
Vapor Pressure	5.1 ± 0.3 mmHg at 25°C (Predicted)	[1]
LogP	0.56660	[2]
Topological Polar Surface Area	59.4 Å <sup>2</sup>	[2]

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Thiolane-2,5-dione** is not readily available in the reviewed literature, its synthesis can be inferred from established methods for analogous compounds such as succinic anhydride and S-acetylmercaptosuccinic anhydride.

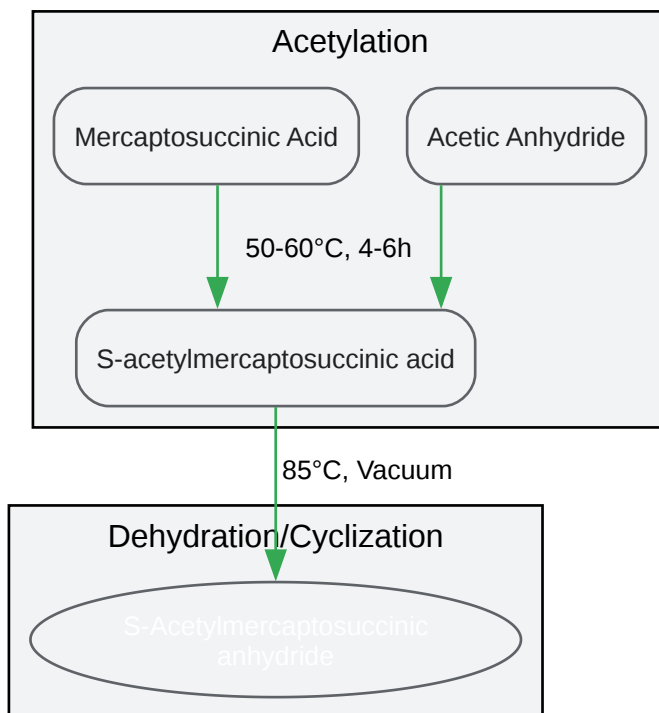
A plausible synthetic approach involves the cyclization of a suitable precursor like mercaptosuccinic acid. One general method for the synthesis of S-acetylmercaptosuccinic anhydride, a related compound, involves a two-step process:

- **Acetylation of Mercaptosuccinic Acid:** This step protects the thiol group. A typical procedure involves reacting mercaptosuccinic acid with a 2:1 molar excess of acetic anhydride at 50–60°C for 4–6 hours.[1]
- **Dehydration and Cyclization:** The resulting intermediate is then heated under vacuum (e.g., 85°C at 10 mmHg) to induce cyclization and form the anhydride ring.[1]

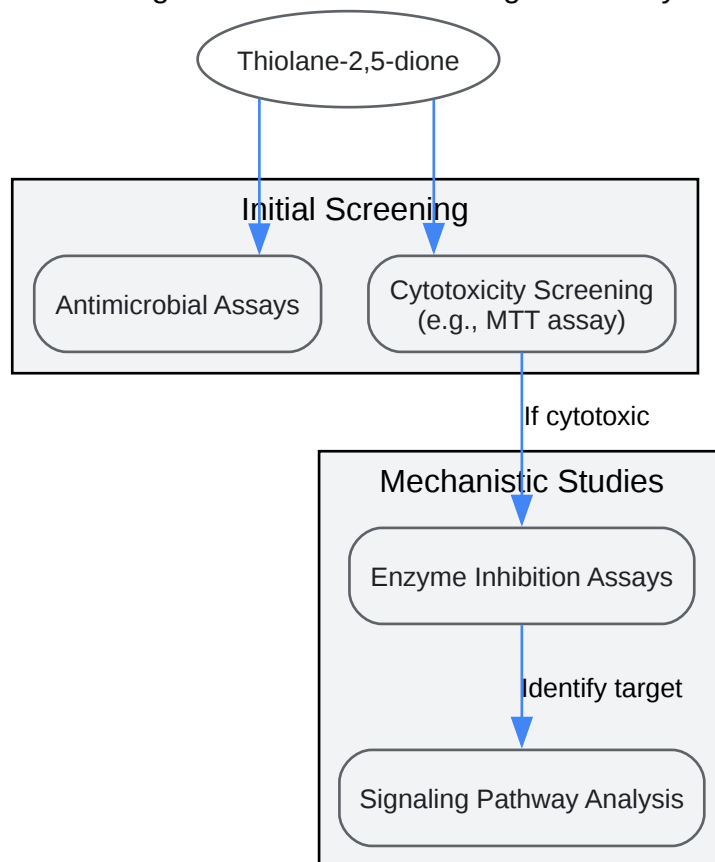
Another potential route could be adapted from the synthesis of succinic anhydride, which can be prepared by the dehydration of succinic acid using reagents like acetyl chloride or phosphorus oxychloride, or through thermal means.<sup>[3][4][5]</sup> For instance, refluxing succinic acid with acetyl chloride has been reported to yield succinic anhydride.<sup>[3]</sup>

A synthesis workflow for a related compound, S-acetylmercaptosuccinic anhydride, is depicted below.

## General Synthesis Workflow for a Thioanhydride



## Investigative Workflow for Biological Activity



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- To cite this document: BenchChem. [Thiolane-2,5-dione: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594186#thiolane-2-5-dione-cas-3194-60-3-properties]

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